

Application Note and Protocol: Vofopitant Dissolution in DMSO for Cell Culture

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Vofopitant (also known as GR205171) is a potent and selective, non-peptide antagonist of the tachykinin neurokinin-1 (NK1) receptor.[1] It competitively blocks the binding of the endogenous ligand, Substance P, a neuropeptide involved in pain perception, inflammation, and emesis.[2] The NK1 receptor is a G protein-coupled receptor (GPCR) that, upon activation, initiates downstream signaling cascades.[2][3] Due to its mechanism, **Vofopitant** has been investigated for its antiemetic and anxiolytic properties.[1]

For in vitro studies, **Vofopitant** is typically dissolved in an organic solvent due to its limited aqueous solubility. Dimethyl sulfoxide (DMSO) is a common solvent of choice. This protocol provides a detailed methodology for preparing **Vofopitant** solutions in DMSO for use in cell culture applications, ensuring compound stability and minimizing solvent-induced cytotoxicity.

Vofopitant and DMSO Specifications

The following table summarizes key quantitative data for **Vofopitant** and recommendations for using DMSO in cell culture.

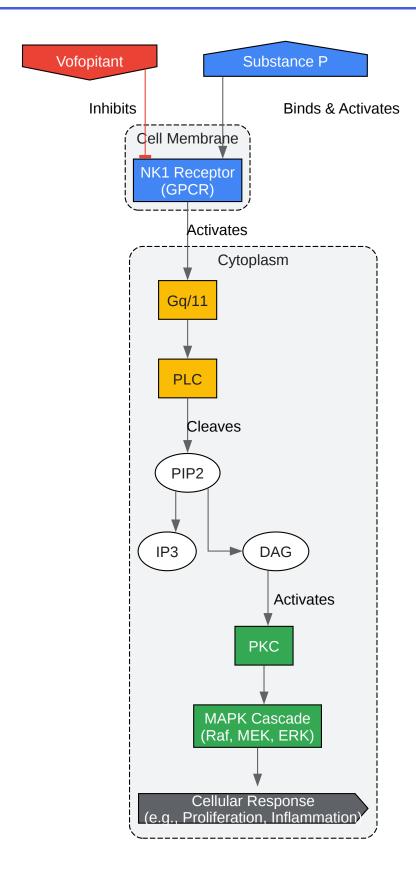


Parameter	Value / Recommendation	Source(s)
Vofopitant Properties		
IUPAC Name	(2S,3S)-N-[(2-Methoxy-5-[5- (trifluoromethyl)tetrazol-1- yl]phenyl)methyl]-2- phenylpiperidin-3-amine	
Molecular Formula	C21H23F3N6O	
Molecular Weight	432.44 g/mol	_
CAS Number	168266-90-8	_
Solubility	Soluble in DMSO	
DMSO in Cell Culture		
Recommended Final Conc.	< 0.5% (v/v), with ≤ 0.1% (v/v) being preferable to avoid cytotoxic effects.	
Cytotoxicity	Can inhibit cell proliferation at concentrations >0.5%; significant toxicity often observed at ≥2%.	_
Vehicle Control	Always include a control group treated with the same final concentration of DMSO as the experimental groups.	

Vofopitant Mechanism of Action: NK1 Receptor Pathway

Vofopitant exerts its effect by blocking the Substance P (SP) binding site on the NK1 receptor. This inhibition prevents the activation of downstream signaling pathways, such as the MAPK cascade, which are involved in cellular responses like proliferation and inflammation.





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Caption: Vofopitant blocks the Substance P/NK1 receptor signaling pathway.



Experimental Protocol

This protocol is divided into two main stages: preparing a concentrated stock solution and diluting it to working concentrations for cell treatment.

4.1. Part A: Preparation of **Vofopitant** Stock Solution (e.g., 10 mM in DMSO)

This procedure outlines how to prepare a 10 mM stock solution. Adjust calculations based on your desired concentration.

Materials:

- Vofopitant powder (MW: 432.44 g/mol)
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)

Procedure:

- Calculate Required Mass: Determine the mass of **Vofopitant** needed.
 - Formula: Mass (mg) = Desired Concentration (mM) × Desired Volume (mL) × Molecular
 Weight (g/mol)
 - \circ Example for 1 mL of 10 mM stock: Mass (mg) = 10 mmol/L \times 0.001 L \times 432.44 g/mol = 4.32 mg
- Weighing: Carefully weigh out the calculated amount of Vofopitant powder and place it into a sterile microcentrifuge tube or vial. If the compound is toxic or of unknown toxicity, perform this step in a chemical fume hood.



- Solvent Addition: Add the calculated volume of 100% DMSO to the vial containing the Vofopitant powder.
- Dissolution:
 - Tightly cap the vial and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If particulates remain, warm the solution in a 37°C water bath for 5-10 minutes, followed by brief vortexing.
 - For difficult-to-dissolve compounds, sonication in an ultrasonic bath for a few minutes can significantly aid dissolution.
- Sterility: DMSO is strongly bactericidal, so filtration of the 100% DMSO stock is generally not required. Ensure all handling is done using sterile techniques to prevent contamination.
- Storage:
 - For short-term storage (up to 1 month), store the stock solution at -20°C.
 - For long-term storage (up to 6 months), aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C.
- 4.2. Part B: Preparation of Working Solutions and Cell Treatment

This procedure describes how to dilute the DMSO stock solution into your cell culture medium to achieve the final desired treatment concentration. A stepwise dilution is recommended to prevent the compound from precipitating.

Materials:

- **Vofopitant** stock solution (10 mM in DMSO)
- Sterile complete cell culture medium (pre-warmed to 37°C)
- Sterile conical tubes or microcentrifuge tubes

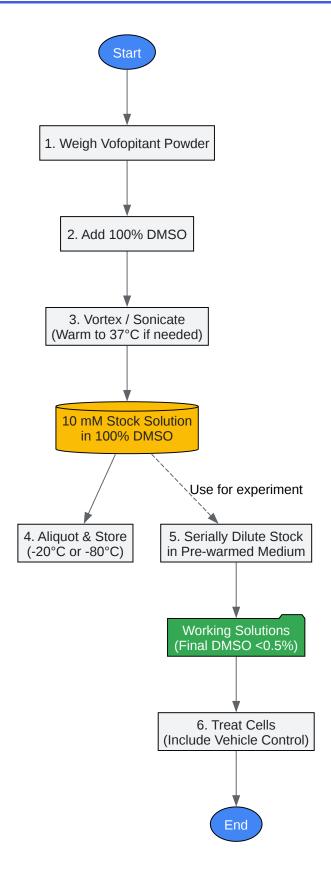


Procedure:

- Determine Final Concentrations: Decide on the final concentrations of Vofopitant for your experiment (e.g., 1 μM, 10 μM, 100 μM).
- Calculate Dilutions: Calculate the volume of stock solution needed. Ensure the final DMSO concentration remains below 0.5% (e.g., for a 1:1000 dilution, the final DMSO concentration will be 0.1%).
- Perform Serial Dilution (Example for 10 μM final):
 - Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution by adding a small volume of the 10 mM stock solution to a larger volume of pre-warmed medium. For example, add 10 μL of 10 mM stock to 990 μL of medium to get a 100 μM solution (in 0.1% DMSO). Vortex gently.
 - \circ Final Dilution: Add the required volume of the intermediate solution to your cell culture plate wells containing medium to achieve the final concentration. For example, add 100 μ L of the 100 μ M intermediate solution to 900 μ L of medium in a well to reach a final concentration of 10 μ M.
- Prepare Vehicle Control: It is critical to have a control group that is treated with the same final concentration of DMSO as your highest dose experimental group. Prepare a "mock" treatment solution using only DMSO and culture medium.
- Treat Cells: Add the final working solutions (Vofopitant dilutions and vehicle control) to your cells and incubate under standard conditions.

Experimental Workflow Diagram





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Caption: Workflow for preparing **Vofopitant** solutions for cell culture.



Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including gloves, a lab coat, and safety glasses when handling Vofopitant and DMSO.
- DMSO can facilitate the absorption of other chemicals through the skin; handle with caution.
- Consult the Safety Data Sheet (SDS) for Vofopitant for specific handling and disposal instructions.

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